

Technical Guide: 5-Methylvanillin (CAS 32263-14-2)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-3-methoxy-5-methylbenzaldehyde

CAS No.: 32263-14-2

Cat. No.: B2701776

[Get Quote](#)

Structure-Activity Profile, Synthesis, and Therapeutic Potential

Executive Summary

5-Methylvanillin (**4-hydroxy-3-methoxy-5-methylbenzaldehyde**) is a structural analog of vanillin characterized by the addition of a methyl group at the C5 position of the benzene ring. Unlike its isomer ortho-vanillin, which suppresses the characteristic vanilla aroma, 5-methylvanillin exhibits a synergistic olfactory effect, enhancing the creamy, balsamic notes of vanillin formulations.

Beyond its role in flavor chemistry, 5-methylvanillin serves as a critical scaffold in medicinal chemistry. Its unique substitution pattern—preserving the phenolic hydroxyl and aldehyde moieties while adding steric bulk at C5—modulates metabolic stability and lipophilicity, making it a valuable intermediate for synthesizing bioactive heterocycles, including antitumor and antimicrobial agents.

This guide provides a comprehensive technical review of 5-methylvanillin, detailing its physicochemical profile, industrial synthesis from waste streams, and emerging applications in drug development.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data
CAS Number	32263-14-2
IUPAC Name	4-Hydroxy-3-methoxy-5-methylbenzaldehyde
Synonyms	5-Methyl-4-hydroxy-3-methoxybenzaldehyde; m-Methoxy-4-hydroxy-5-methylbenzaldehyde
Molecular Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	98–100 °C (Experimental); distinct from Vanillin (81–83 °C)
Solubility	Soluble in ethanol, DMSO, DMF; sparingly soluble in cold water
pKa	~7.2 (Phenolic OH) – Slightly higher than vanillin due to electron-donating methyl group

Structural Differentiation

It is critical to distinguish 5-methylvanillin from methyl vanillin (veratraldehyde, CAS 120-14-9).

- 5-Methylvanillin: Ring-methylated (Methyl group at C5). Phenolic OH is free.
- Veratraldehyde: O-methylated (Methyl group replaces the Phenolic H).[1] No free OH.

Synthetic Pathways[7][10][11]

A. Industrial Formation (The Guaiacol Process)

In the standard industrial synthesis of vanillin via the Guaiacol-Glyoxylic Acid route, 5-methylvanillin appears as a byproduct.

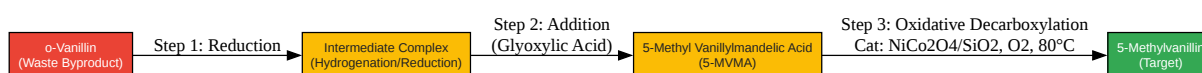
- Condensation: Guaiacol reacts with glyoxylic acid under alkaline conditions to form vanillylmandelic acid (VMA).
- Oxidative Decarboxylation: VMA is oxidized to vanillin.
- Side Reaction: Impurities in the starting guaiacol (specifically o-cresol or p-cresol derivatives) or over-alkylation can lead to C5-methylated byproducts.

B. Selective Synthesis from o-Vanillin (Waste Valorization)

A highly selective "green" synthesis converts o-vanillin (a waste byproduct of vanillin production) into 5-methylvanillin.[2] This method is chemically significant as it recycles a waste stream into a value-added flavor enhancer.

Mechanism: The process involves transforming the C2-hydroxyl/C3-methoxy substitution pattern of o-vanillin into the C4-hydroxyl/C3-methoxy/C5-methyl pattern of 5-methylvanillin.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Selective conversion of o-vanillin waste to 5-methylvanillin via a catalytic oxidative decarboxylation pathway.

Experimental Protocol: Catalytic Synthesis

Based on the methodology by Mao et al. (2021).

Objective

To synthesize 5-methylvanillin from 3-methoxy-4-hydroxy-5-methylmandelic acid (5-MVMA) using a heterogeneous NiCo₂O₄/SiO₂ catalyst.

Materials

- Precursor: 3-methoxy-4-hydroxy-5-methylmandelic acid (5-MVMA).^[2]
- Catalyst: NiCo₂O₄ nanoparticles supported on SiO₂ (Synthesized via sol-gel method).
- Solvent: Aqueous NaOH (Alkaline medium).
- Oxidant: Atmospheric Oxygen (O₂).

Step-by-Step Procedure

- Catalyst Preparation:
 - Dissolve Ni(NO₃)₂·6H₂O and Co(NO₃)₂·6H₂O (molar ratio 1:2) in ethanol/water.
 - Add tetraethyl orthosilicate (TEOS) as the silica source.
 - Precipitate with ammonia at 45°C.
 - Calcine the dried solid at 600°C for 5 hours to generate porous NiCo₂O₄/SiO₂.
- Oxidation Reaction:
 - Charge: In a three-neck round-bottom flask, dissolve 5-MVMA (10 mmol) in 50 mL of 2M NaOH.
 - Catalyst Addition: Add 0.5 g of NiCo₂O₄/SiO₂ catalyst.
 - Conditions: Heat the mixture to 80°C under vigorous stirring.
 - Aeration: Bubble atmospheric air or pure O₂ through the solution (1 atm pressure).
 - Duration: Monitor reaction by TLC or HPLC (approx. 4–6 hours).

- Work-up:
 - Filtration: Filter the hot solution to recover the heterogeneous catalyst (reusable).
 - Acidification: Cool the filtrate to room temperature and acidify with concentrated HCl to pH 2–3.
 - Extraction: Extract the aqueous phase with ethyl acetate (3 x 50 mL).
 - Purification: Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under vacuum. Recrystallize the crude solid from ethanol/water.
- Validation:
 - Yield: Expected yield >90%.
 - ¹H NMR (CDCl₃): Look for singlet at δ ~2.3 ppm (Ar-CH₃) and aldehyde proton at δ ~9.8 ppm.

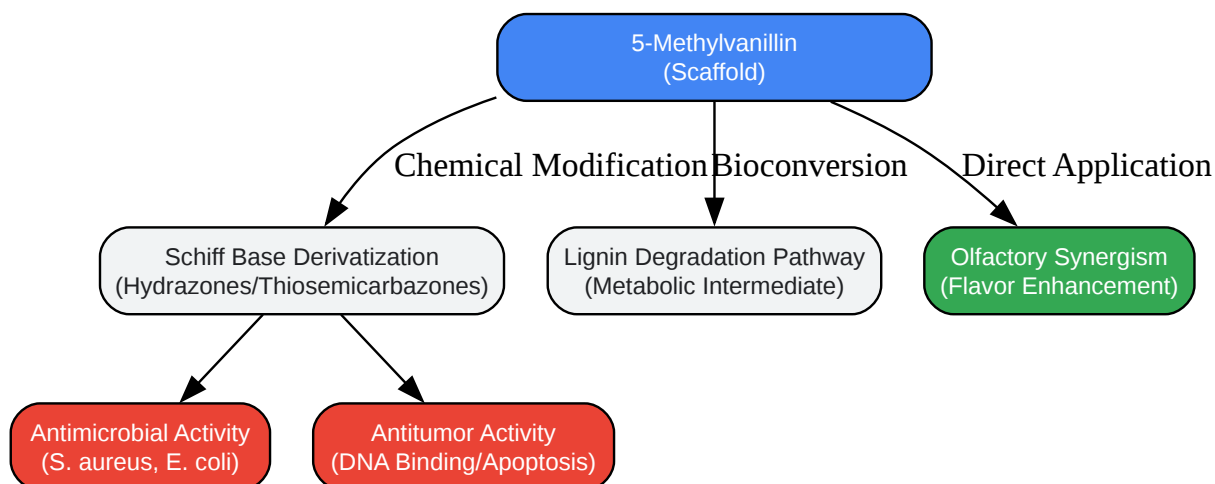
Biological & Therapeutic Potential[1][3][10][13][14]

5-Methylvanillin is not just a flavorant; it is a "privileged scaffold" in drug design. The C5-methyl group adds lipophilicity and alters the electronic properties of the phenol ring, potentially enhancing bioavailability compared to vanillin.

Structure-Activity Relationship (SAR)

- Antioxidant Activity: The electron-donating methyl group at C5 stabilizes the phenoxy radical formed during free-radical scavenging, potentially increasing antioxidant potency compared to vanillin.
- Schiff Base Formation: The aldehyde group is highly reactive for Schiff base formation (reaction with amines). 5-methylvanillin-derived hydrazones and thiosemicarbazones have shown enhanced antimicrobial and antitumor activity.

Key Therapeutic Pathways



[Click to download full resolution via product page](#)

Caption: Pharmacological and industrial utility pathways of 5-methylvanillin.

Toxicology & Safety

- GRAS Status: While specific toxicological data for isolated 5-methylvanillin is limited compared to vanillin, it is consumed as a trace component in synthetic vanillin (GRAS).
- Olfactory Impact: Studies indicate that 5-methylvanillin has a "creamy, aldehyde-like" odor. In binary mixtures, it lowers the detection threshold of vanillin, meaning less total flavoring is needed for the same sensory impact.

References

- Mao, H., et al. (2021). The highly selective synthesis of 5-methyl vanillin from the by-product in vanilla industry and the scent influence for vanillin. [2] Sustainable Energy & Fuels, 5, 1158-1170. [2]
- Yu, H., et al. (2021). Olfactory impact of guaiacol, ortho-vanillin, 5-methyl, and 5-formyl-vanillin as byproducts in synthetic vanillin. [3][4] Journal of Food Science, 86(8), 3652-3661.
- BenchChem. **4-Hydroxy-3-methoxy-5-methylbenzaldehyde** (CAS 32263-14-2) Product Data.

- Olatunde, A., et al. (2022). Vanillin: A food additive with multiple biological activities.[5] European Journal of Medicinal Chemistry Reports, 5, 100055.[5]
- PubChem.Compound Summary: 5-Methylvanillin.[2] National Library of Medicine. [6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. The highly selective synthesis of 5-methyl vanillin from the by-product in vanilla industry and the scent influence for vanillin - Sustainable Energy & Fuels \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Olfactory impact of guaiacol, ortho-vanillin, 5-methyl, and 5-formyl-vanillin as byproducts in synthetic vanillin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. 32263-14-2 | 4-Hydroxy-3-methoxy-5-methylbenzaldehyde | Benzene Compounds | Ambeed.com \[ambeed.com\]](#)
- To cite this document: BenchChem. [Technical Guide: 5-Methylvanillin (CAS 32263-14-2)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2701776/docs#technical-guide-5-methylvanillin-cas-32263-14-2\]](https://www.benchchem.com/product/b2701776/docs#technical-guide-5-methylvanillin-cas-32263-14-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)